

# CAS number and molecular formula for 1-dodecene

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An In-Depth Technical Guide to **1-Dodecene** for Researchers and Scientists

This technical guide provides comprehensive information on **1-dodecene**, a significant alphaolefin used in various research and industrial applications. The following sections detail its fundamental properties, a key synthetic protocol involving its use, and visual representations of the chemical processes.

# **Core Identification and Properties**

**1-Dodecene** is an alkene with the chemical formula C<sub>12</sub>H<sub>24</sub>, characterized by a twelve-carbon chain with a double bond at the primary or alpha position.[1] This structural feature enhances its reactivity, making it a valuable intermediate in chemical synthesis.[1]

## **Chemical Identity**

• CAS Number: 112-41-4[1][2][3][4]

Molecular Formula: C<sub>12</sub>H<sub>24</sub>[2][4][5][6]

# **Physicochemical Data**

The following table summarizes the key quantitative properties of **1-dodecene**.



Property	Value
Molecular Weight	168.32 g/mol [2][4][6]
Appearance	Colorless liquid with a mild, pleasant odor[1][2]
Density	0.7584 g/cm <sup>3</sup> [1]
Melting Point	-35.2 °C[1]
Boiling Point	213.8 °C[1]
Flash Point	77 °C (171 °F)[1]
Solubility	Insoluble in water; soluble in ethanol, ethyl ether, and acetone[1][2]
Vapor Pressure	0.159 mmHg @ 25 °C
Refractive Index	1.4300 @ 20 °C[2]

# **Role in Organic Synthesis**

While not typically involved in biological signaling pathways itself, **1-dodecene** is a crucial building block in organic synthesis, a field vital to drug development and materials science. Its terminal double bond allows for a variety of addition reactions, making it a versatile precursor for producing detergents, lubricants, and polymers.[1][5] A prominent application is in alkylation reactions, such as the Friedel-Crafts alkylation of aromatic compounds.

# Experimental Protocol: Alkylation of Benzene with 1-Dodecene

This section details a representative experimental protocol for the liquid-phase alkylation of benzene with **1-dodecene**, a process used to produce linear alkylbenzenes, which are precursors to surfactants. The methodology is based on studies using non-zeolitic catalysts like clay-supported heteropolyacids.[7]

# **Materials and Equipment**

• Reactants: Benzene (excess), 1-Dodecene



- Catalyst: 20% Dodecatungstophosphoric acid (DTP) on Montmorillonite K-10 clay (20% DTP/K-10)[7]
- Equipment: High-pressure autoclave with a stirrer, heating mantle, temperature controller, and sampling port.

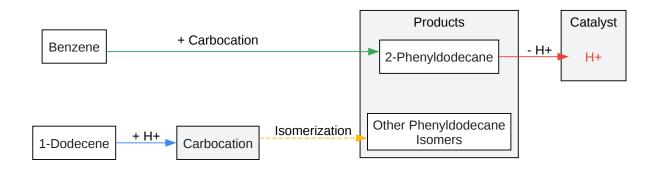
#### **Procedure**

- Catalyst Preparation: Prepare the 20% DTP/K-10 catalyst by impregnating Montmorillonite K-10 clay with a solution of dodecatungstophosphoric acid, followed by drying and calcination.
- Reaction Setup: Charge the autoclave with benzene and 1-dodecene. A typical molar ratio for maximizing mono-alkylation is 10:1 (benzene:1-dodecene).[7]
- Catalyst Addition: Add the 20% DTP/K-10 catalyst to the reaction mixture. A typical catalyst loading is 0.05 g/cm<sup>3</sup>.[7]
- Reaction Conditions: Seal the autoclave and begin stirring at a high rate (e.g., 1000 rpm) to
  ensure a uniform mixture.[7] Heat the reaction mixture to the desired temperature (e.g., 150
  °C).[7]
- Monitoring: Monitor the reaction progress by taking samples at regular intervals and analyzing them using gas chromatography (GC) to determine the conversion of 1-dodecene and the selectivity for different phenyldodecane isomers.
- Product Isolation: After the desired reaction time (e.g., 4 hours), cool the reactor, depressurize, and filter the mixture to remove the solid catalyst. The liquid product can then be purified by distillation to separate the desired linear phenyldodecane products from unreacted benzene and any byproducts.

## **Visualizing the Process**

The following diagrams illustrate the chemical reaction pathway and the experimental workflow described above.

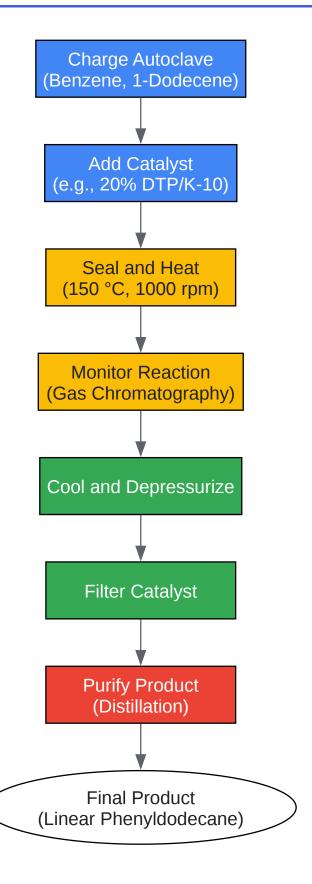




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Caption: Reaction pathway for the alkylation of benzene with **1-dodecene**.





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Caption: Experimental workflow for the synthesis of linear phenyldodecane.



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